

Personal protective equipment for handling Myristyl sulfate

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Compound of Interest

Compound Name: Myristyl sulfate

Cat. No.: B1219437

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Essential Safety and Handling of Myristyl Sulfate

For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of chemical safety and handling is paramount. This document provides essential, immediate safety and logistical information for handling **Myristyl Sulfate**, also known as Sodium **Myristyl Sulfate**, with a focus on procedural, step-by-step guidance to ensure safe laboratory operations and proper disposal.

Hazard Identification and Classification

Myristyl sulfate is classified as a hazardous chemical. It is crucial to be aware of its potential dangers before handling.

GHS Hazard Classification:

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs	Respiratory system

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tight-sealing safety goggles.[2]
Skin Protection	Gloves	Chemical-resistant gloves.
Protective Clothing	Lab coat or other protective clothing to prevent skin contact.	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not ingest or inhale.[2]

- Prevent dust formation.[\[2\]](#)
- Use in a well-ventilated area.[\[2\]](#)
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[\[2\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from strong oxidizing agents.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [2]

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for environmental and personal safety.

Accidental Release:

- Ensure adequate ventilation.
- Use personal protective equipment as required.[\[2\]](#)
- Avoid dust formation.[\[2\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[2\]](#)
- Do not let the product enter drains.

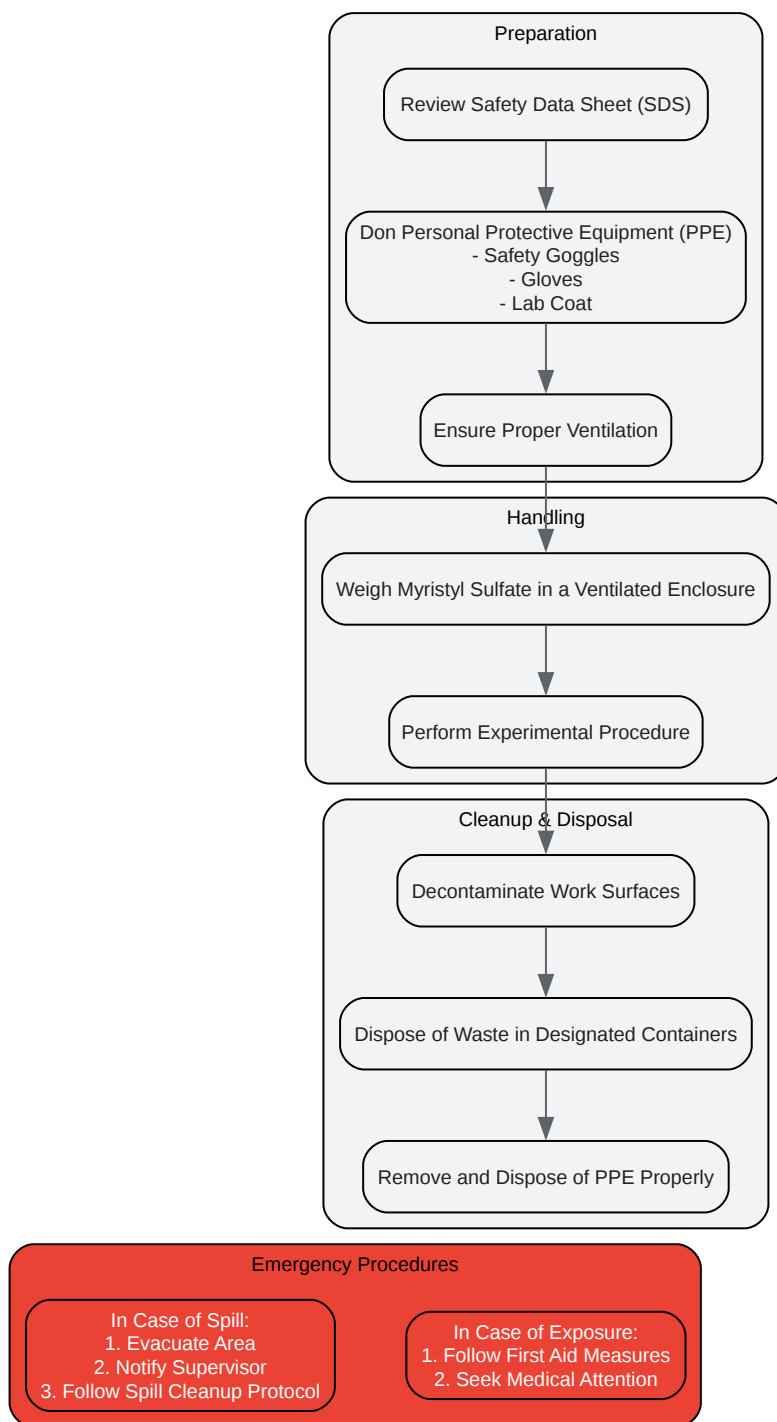
Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Keep in suitable, closed containers for disposal.[\[2\]](#)

Experimental Workflow for Handling Myristyl Sulfate

The following diagram outlines the standard procedure for safely handling **Myristyl Sulfate** in a laboratory setting.

Myristyl Sulfate Handling Workflow

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Caption: A workflow diagram illustrating the key steps for safely handling **Myristyl Sulfate**.

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References

- 1. Sodium Myristyl Sulfate | C₁₄H₂₉NaO₄S | CID 23665770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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